

A Comparative Guide to Quality Control Standards for 3-Nitrocinnamic Acid

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Compound of Interest

Compound Name: 3-Nitrocinnamic acid

CAS No.: 1772-76-5

Cat. No.: B3023441

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For researchers, scientists, and professionals in drug development, ensuring the quality and consistency of starting materials is paramount. This guide provides a comprehensive overview of proposed quality control standards for **3-Nitrocinnamic acid**, a key intermediate in various synthetic pathways. In the absence of dedicated monographs in major pharmacopoeias such as the United States Pharmacopeia (USP), European Pharmacopoeia (EP), or Japanese Pharmacopoeia (JP), this document synthesizes data from commercial suppliers and analytical literature to propose a robust quality control framework.

Comparative Analysis of Quality Control Parameters

The quality of **3-Nitrocinnamic acid** can be assessed through a series of physicochemical and chromatographic tests. The following table summarizes key analytical tests, proposed acceptance criteria, and a comparison of typical values found in commercially available grades.

Parameter	Test Method	Acceptance Criteria	Research Grade	High Purity Grade
Appearance	Visual Inspection	White to light yellow crystalline powder	Conforms	Conforms
Identification	A) FTIR	The infrared absorption spectrum should correspond to that of a reference standard.	Conforms	Conforms
B) UV-Vis Spectroscopy	The UV spectrum in a suitable solvent should exhibit maxima at the same wavelengths as a reference standard.	Conforms	Conforms	
C) ¹ H NMR	The ¹ H NMR spectrum should be consistent with the structure of 3-Nitrocinnamic acid.	Conforms	Conforms	
Assay (Purity)	HPLC (UV, 274 nm)	Not less than 97.0% and not more than 102.0% (on as-is basis)	≥ 97.0%	≥ 99.0%
Melting Point	Capillary Method	200 - 206 °C	200 - 202 °C	203 - 206 °C

Related Substances	HPLC (UV, 274 nm)	Individual impurities: $\leq$ 0.5% Total impurities: $\leq$ 1.0%	Not specified	Conforms
Loss on Drying	Gravimetric (105°C, 2h)	Not more than 1.0%	Not specified	$\leq$ 0.5%
Residue on Ignition	USP <281>	Not more than 0.2%	Not specified	$\leq$ 0.1%

Experimental Protocols

Detailed methodologies for the key analytical procedures are outlined below to facilitate implementation in a quality control laboratory.

1. High-Performance Liquid Chromatography (HPLC) for Assay and Related Substances

This reversed-phase HPLC method is suitable for the quantitative determination of **3-Nitrocinnamic acid** and its organic impurities.

- Chromatographic System:
 - HPLC System: A standard HPLC system equipped with a UV detector.
 - Column: C18, 5 μ m particle size, 4.6 mm internal diameter, 250 mm length.
 - Mobile Phase: Acetonitrile and 0.1% Phosphoric Acid in HPLC-grade water (e.g., in a 60:40 v/v ratio, to be optimized).
 - Flow Rate: 1.0 mL/minute.
 - Detection: UV at 274 nm.
 - Injection Volume: 20 μ L.
 - Column Temperature: Ambient or controlled at 25 °C.

- Preparation of Solutions:
 - Standard Solution: Accurately weigh and dissolve a known quantity of **3-Nitrocinnamic acid** reference standard in the mobile phase to obtain a final concentration of approximately 0.1 mg/mL.
 - Sample Solution: Accurately weigh and dissolve the **3-Nitrocinnamic acid** sample in the mobile phase to obtain a final concentration of approximately 0.1 mg/mL.
- Procedure:
 - Inject a blank (mobile phase) to ensure the baseline is stable.
 - Inject the standard solution in replicate (e.g., n=5) and check for system suitability (e.g., RSD of peak area $\leq 2.0\%$).
 - Inject the sample solution.
 - Calculate the assay percentage and the percentage of related substances based on the peak areas.

2. Fourier-Transform Infrared (FTIR) Spectroscopy for Identification

- Technique: Attenuated Total Reflectance (ATR) or KBr pellet.
- Procedure:
 - Acquire the FTIR spectrum of the **3-Nitrocinnamic acid** reference standard.
 - Acquire the FTIR spectrum of the sample.
 - Compare the two spectra. The positions and relative intensities of the absorption bands in the sample spectrum should be concordant with those in the reference spectrum.

3. Loss on Drying

- Apparatus: A calibrated drying oven and an analytical balance.

- Procedure:
 - Accurately weigh approximately 1.0 g of the sample into a tared drying dish.
 - Dry the sample in the oven at 105 °C for 2 hours.
 - Cool the dish in a desiccator to room temperature and reweigh.
 - Calculate the percentage loss in weight.

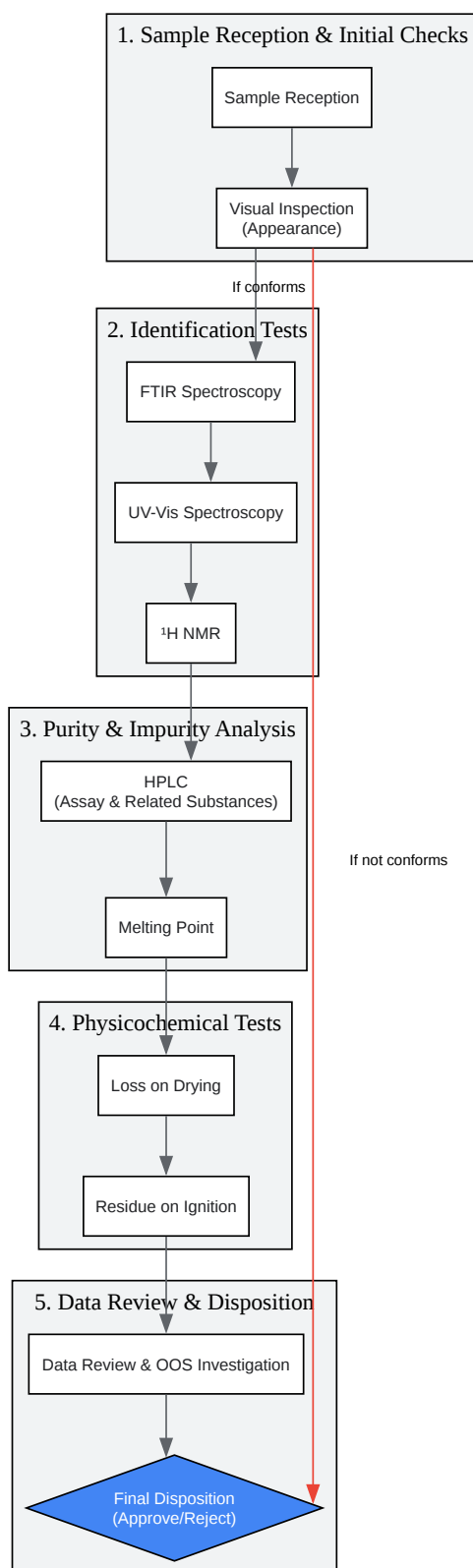
4. Residue on Ignition

- Apparatus: A muffle furnace and a platinum or silica crucible.
- Procedure:
 - Accurately weigh approximately 1.0 g of the sample into a tared crucible.
 - Moisten the sample with a few drops of sulfuric acid.
 - Heat gently until the substance is thoroughly charred.
 - Cool, then moisten the residue with a few more drops of sulfuric acid.
 - Heat until white fumes are no longer evolved.
 - Ignite in a muffle furnace at 600 ± 50 °C until all carbon has been consumed.
 - Cool in a desiccator, weigh, and calculate the percentage of residue.

Visualizations

Quality Control Workflow for **3-Nitrocinnamic Acid**

The following diagram illustrates the logical flow of the quality control process for **3-Nitrocinnamic acid**, from sample reception to final disposition.



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Caption: Quality Control Workflow for **3-Nitrocinnamic Acid**.

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